

Technical Guide: Synthesis of 3-Iodo-1H-indole-6-carbaldehyde

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Compound of Interest

Compound Name: 3-Iodo-1H-indole-6-carbaldehyde

CAS No.: 1858251-19-0

Cat. No.: B1407146

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Executive Summary

This technical guide outlines the validated synthesis pathways for **3-Iodo-1H-indole-6-carbaldehyde**, a critical scaffold in drug discovery. The presence of the iodine atom at the C3 position renders this molecule highly reactive for palladium-catalyzed cross-coupling reactions, while the C6-aldehyde functionality serves as a versatile handle for reductive aminations or Horner-Wadsworth-Emmons olefinations.

The synthesis strategy prioritizes regioselective electrophilic aromatic substitution (EAS) on the commercially available 1H-indole-6-carbaldehyde. Despite the electron-withdrawing nature of the aldehyde group at C6, the C3 position retains sufficient nucleophilicity to undergo iodination under mild conditions, avoiding the need for protecting groups or harsh Lewis acids.^[1]

Retrosynthetic Analysis

The retrosynthetic logic relies on the inherent reactivity profile of the indole ring. The pyrrole ring (C2/C3) is significantly more electron-rich than the benzene ring. Even with a deactivating formyl group at C6, the C3 position remains the preferred site for electrophilic attack.^[1]

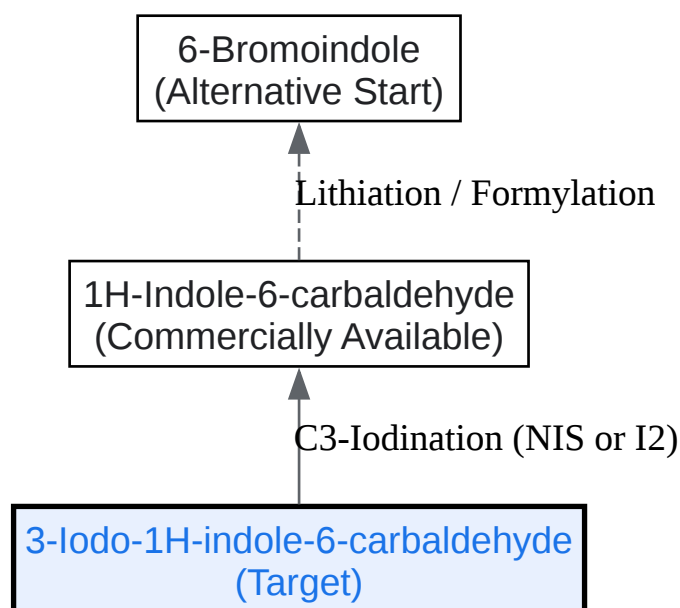


Figure 1: Retrosynthetic analysis of 3-Iodo-1H-indole-6-carbaldehyde.

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Primary Synthesis Pathway: Direct Iodination via NIS[2]

This is the industry-standard route due to its operational simplicity, high yield (>85%), and mild conditions.[1] It utilizes N-Iodosuccinimide (NIS) as the iodine source, which is easier to handle than elemental iodine and produces succinimide as a water-soluble byproduct.

Reaction Scheme

Substrate: 1H-indole-6-carbaldehyde (CAS 1196-70-9) Reagent: N-Iodosuccinimide (NIS)
Solvent: DMF or Acetonitrile (ACN) Conditions: 0°C to Room Temperature (RT), 2–4 hours.

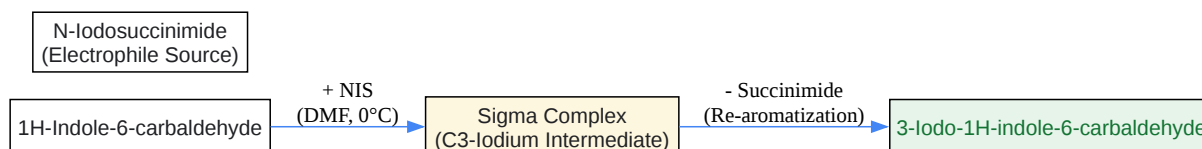


Figure 2: Mechanism of Electrophilic Aromatic Substitution at C3.

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Detailed Experimental Protocol

Reagents:

- 1H-Indole-6-carbaldehyde (1.0 equiv)[2]
- N-Iodosuccinimide (1.05 equiv)
- DMF (Anhydrous, 0.2 M concentration relative to substrate)

Step-by-Step Procedure:

- Setup: Charge a flame-dried round-bottom flask with 1H-indole-6-carbaldehyde (e.g., 5.0 g, 34.4 mmol) and a magnetic stir bar.
- Solvation: Add anhydrous DMF (170 mL) and stir until fully dissolved. Cool the solution to 0°C using an ice bath.
- Addition: Add N-Iodosuccinimide (NIS) (8.13 g, 36.1 mmol) portion-wise over 15 minutes. Note: Protect from light with aluminum foil, as iodine species are photosensitive.[1]
- Reaction: Allow the mixture to warm to room temperature naturally. Stir for 3 hours. Monitor reaction progress via TLC (30% EtOAc in Hexanes) or LC-MS. The starting material ($R_f \sim 0.1$)[3][4] should disappear, replaced by a less polar spot ($R_f \sim 0.6$).[1]
- Quench & Workup: Pour the reaction mixture into ice-cold water (500 mL) with vigorous stirring. A precipitate should form immediately.[1]
- Isolation: Filter the solid using a Buchner funnel. Wash the cake copiously with water (3 x 100 mL) to remove residual DMF and succinimide.[1]
- Purification: Dry the solid under vacuum at 45°C. If necessary, recrystallize from Ethanol/Water or purify via flash column chromatography (SiO₂, Hexane/EtOAc gradient).

Yield: Typically 85–92%.[1] Characterization:

- ¹H NMR (DMSO-d₆): Distinct singlet for the aldehyde proton (~10.0 ppm), loss of the C3-H signal (~6.5 ppm), and a downfield shift of the NH proton.^[1]

Alternative Pathway: Iodine/KOH System^[2]

For large-scale manufacturing where NIS cost is a factor, elemental iodine (I₂) with a base (KOH) is a viable alternative.^[1] This method relies on the in-situ formation of a hypoiodite species or direct iodination of the indolyl anion.

Comparative Analysis of Methods

Parameter	Method A: NIS / DMF	Method B: I ₂ / KOH / DMF
Reagent Cost	Moderate (NIS is more expensive)	Low (I ₂ is cheap)
Atom Economy	Lower (Succinimide waste)	Higher
Selectivity	Very High (C3 exclusive)	High (Risk of N-iodination or over-iodination)
Workup	Simple precipitation	Requires thiosulfate quench
Scalability	Excellent for <100g	Preferred for >1kg

Protocol (I₂/KOH)^[2]

- Dissolve 1H-indole-6-carbaldehyde (1.0 equiv) in DMF.
- Add KOH pellets (1.1 equiv) and stir for 15 minutes to generate the indolyl anion.
- Add Iodine (I₂) (1.05 equiv) dissolved in DMF dropwise at 0°C.
- Stir for 1-2 hours.
- Quench: Add saturated aqueous Na₂S₂O₃ (Sodium Thiosulfate) to reduce unreacted iodine (indicated by color change from dark red to yellow/colorless).^[1]
- Precipitate with water and filter.^[1]^[4]

Critical Process Parameters (CPPs) & Troubleshooting

Regioselectivity Control

The C6-formyl group is electron-withdrawing. While it deactivates the ring, it does not alter the regioselectivity preference of the indole core (C3 > C2 > C4-7).^[1]

- Risk: If the reaction is run at high temperatures (>60°C) or with excess reagent, C2-iodination or C2,C3-diiodination may occur.^[1]
- Control: Maintain temperature <25°C and strictly control stoichiometry (1.05 eq of iodinating agent).

Stability of 3-Iodoindoles

3-Iodoindoles can be unstable to light and acid.

- Storage: Store in amber vials at -20°C.
- Handling: Avoid acidic workups (e.g., do not use HCl to neutralize).^[1] Use neutral or slightly basic conditions.

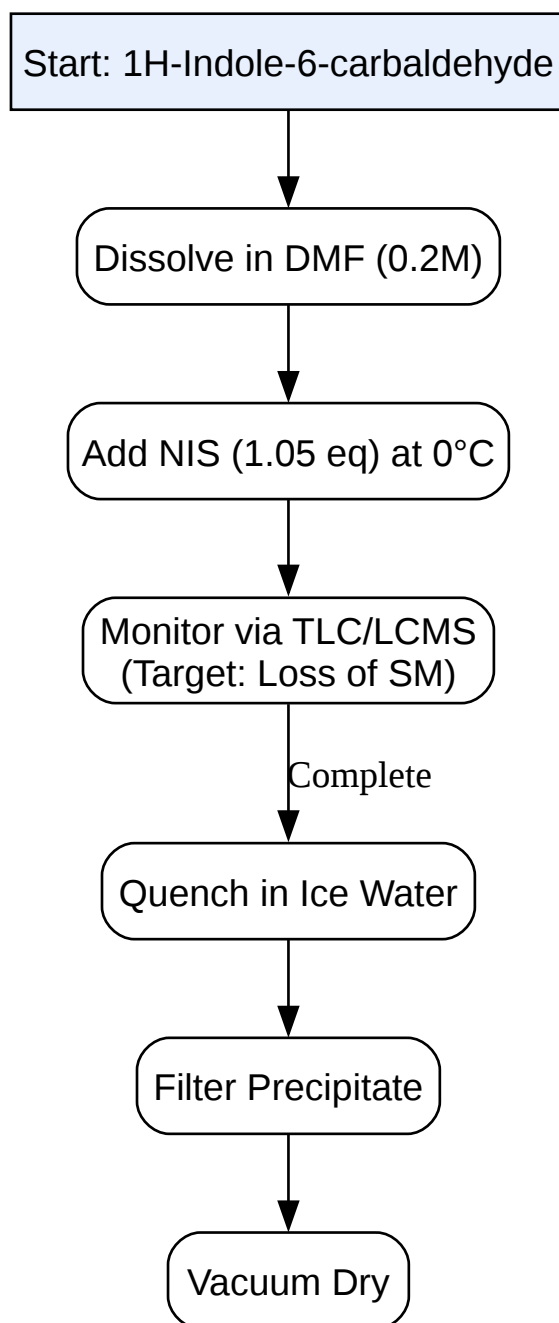


Figure 3: Standard Operating Procedure (SOP) Workflow

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References

- Regioselective Iodination of Indoles: Source: Castanet, A.-S., et al. "Mild and regioselective iodination of electron-rich aromatics with N-iodosuccinimide." [1] Tetrahedron Letters, 2002,

43(29), 5047–5048.[1] Relevance: Establishes NIS as the premier reagent for sensitive indole substrates. [1]

- Synthesis of 3-Iodoindole Derivatives: Source: Yue, D., et al. "Synthesis of 3-Iodoindoles by the Pd/Cu-Catalyzed Coupling..."[1] Journal of Organic Chemistry, 2004.[1][5] (General reactivity context).
- Substrate Availability (1H-Indole-6-carbaldehyde): Source: PubChem CID 2773435.[1][2] Relevance: Confirmation of starting material structure and properties.[1] [1]
- Target Molecule Verification: Source: CAS Common Chemistry (CAS 1858251-19-0). Relevance: Verification of the exact chemical entity. [1]

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. 1H-Indole-6-carboxaldehyde | C₉H₇NO | CID 2773435 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. Iodoarenes synthesis by iodination or substitution [organic-chemistry.org]
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